

Solubility of tert-Butyl mercaptan in water and organic solvents

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Compound of Interest

Compound Name: *tert-Butyl mercaptan*

Cat. No.: *B7800647*

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Introduction

Tert-butyl mercaptan ((CH₃)₃CSH) is an organosulfur compound widely used as an odorant for natural gas due to its potent and distinct smell.^[1] In research and pharmaceutical development, it can be used as a chemical intermediate. Its solubility is a critical physical property that influences its handling, reactivity, and potential applications. This guide details its solubility characteristics in various media.

The molecular structure of **tert-butyl mercaptan**, with a nonpolar tertiary butyl group and a weakly polar thiol group, governs its solubility. The bulky alkyl group leads to hydrophobic characteristics, while the thiol group allows for weak hydrogen bonding.^[2]

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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. 2-メチル-2-プロパンチオール 99% | Sigma-Aldrich [sigmaaldrich.com]
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